

"5-Chloro-1-methylimidazole nitrate" stability and handling precautions

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Compound of Interest

Compound Name: 5-Chloro-1-methylimidazole nitrate

Cat. No.: B1450983

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Technical Support Center: 5-Chloro-1-methylimidazole nitrate

This technical support center provides essential information on the stability and handling of **5-Chloro-1-methylimidazole nitrate** for researchers, scientists, and professionals in drug development.

Frequently Asked Questions (FAQs)

Q1: What is **5-Chloro-1-methylimidazole nitrate** and what are its common uses?

A1: **5-Chloro-1-methylimidazole nitrate** is a white to off-white crystalline solid.^[1] It is primarily used as a chemical intermediate in organic synthesis, particularly in the preparation of pharmaceuticals, such as being a key intermediate for azathioprine, as well as in the synthesis of pesticides and dyes.^[1]

Q2: What are the general stability characteristics of this compound?

A2: **5-Chloro-1-methylimidazole nitrate** is stable at room temperature.^[1] However, it is known to decompose at elevated temperatures.^[1] It is poorly soluble in water but demonstrates some solubility in organic solvents.^[1]

Q3: What are the recommended storage conditions for **5-Chloro-1-methylimidazole nitrate**?

A3: For optimal stability, it is recommended to store the compound in a tightly sealed container in a dry, cool, and well-ventilated area. For short-term storage (1-2 weeks), a temperature of -4°C is suitable, while long-term storage (1-2 years) requires a temperature of -20°C.

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Compound Discoloration (Yellowing)	Exposure to light or air over time; potential minor degradation.	Store in a dark, tightly sealed container. For sensitive reactions, consider purification by recrystallization before use.
Inconsistent Reaction Yields	Impurities in the starting material; incomplete reaction; degradation of the compound.	Ensure the use of high-purity 5-Chloro-1-methylimidazole nitrate. Monitor reaction conditions closely (temperature, time). Consider performing a fresh analysis of the starting material if it has been stored for an extended period.
Difficulty in Dissolving the Compound	Low solubility in the chosen solvent.	Refer to literature for appropriate solvents. Gentle heating may aid dissolution, but be cautious of the compound's thermal sensitivity. Sonication can also be attempted. The compound has some solubility in organic solvents. ^[1]

Handling Precautions and Personal Protective Equipment (PPE)

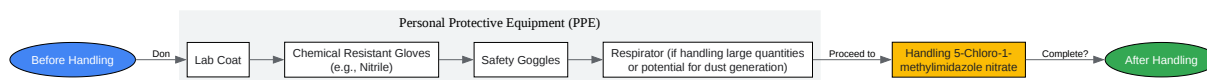
Hazard Summary:

5-Chloro-1-methylimidazole nitrate is classified as hazardous. The following GHS hazard statements apply:

- H302: Harmful if swallowed.[2]
- H312: Harmful in contact with skin.[2]
- H318: Causes serious eye damage.[2]
- H332: Harmful if inhaled.[2]

Precautionary Statement	Description
P261	Avoid breathing dust/fume/gas/mist/vapors/spray.[2]
P264	Wash skin thoroughly after handling.[2]
P270	Do not eat, drink or smoke when using this product.[2]
P271	Use only outdoors or in a well-ventilated area.[2]
P280	Wear protective gloves/protective clothing/eye protection/face protection.[2]
P301+P317	IF SWALLOWED: Get medical help.[2]
P302+P352	IF ON SKIN: Wash with plenty of water.[2]
P304+P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.[2]
P305+P354+P338	IF IN EYES: Immediately rinse with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[2]
P317	Get medical help.[2]
P501	Dispose of contents/container in accordance with local regulations.[2]

Recommended PPE Workflow:



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Caption: Recommended PPE sequence before handling the compound.

Experimental Protocols

Protocol 1: General Handling and Weighing

- Preparation: Before removing **5-Chloro-1-methylimidazole nitrate** from storage, allow the container to equilibrate to room temperature to prevent condensation.
- PPE: Don appropriate PPE as outlined in the PPE workflow diagram.
- Weighing: Conduct weighing in a chemical fume hood to minimize inhalation exposure. Use a clean, dry spatula and weighing boat.
- Cleaning: After use, decontaminate the spatula and weighing boat with a suitable solvent (e.g., ethanol) followed by soap and water. Dispose of any contaminated materials as hazardous waste.
- Storage: Tightly reseal the container and return it to the recommended storage conditions.

Protocol 2: Preparation of a Stock Solution

- Solvent Selection: Choose a suitable, dry organic solvent in which **5-Chloro-1-methylimidazole nitrate** is soluble.
- Procedure: In a chemical fume hood, add the weighed amount of **5-Chloro-1-methylimidazole nitrate** to a clean, dry volumetric flask.

- Add the solvent to the flask, ensuring not to fill to the mark.
- Cap the flask and gently swirl or sonicate to dissolve the solid.
- Once dissolved, allow the solution to return to room temperature if any heating was applied.
- Add the remaining solvent to the volumetric mark.
- Cap and invert the flask several times to ensure a homogenous solution.
- Store the stock solution in a tightly sealed container, protected from light, and at an appropriate temperature.

Stability and Incompatibility

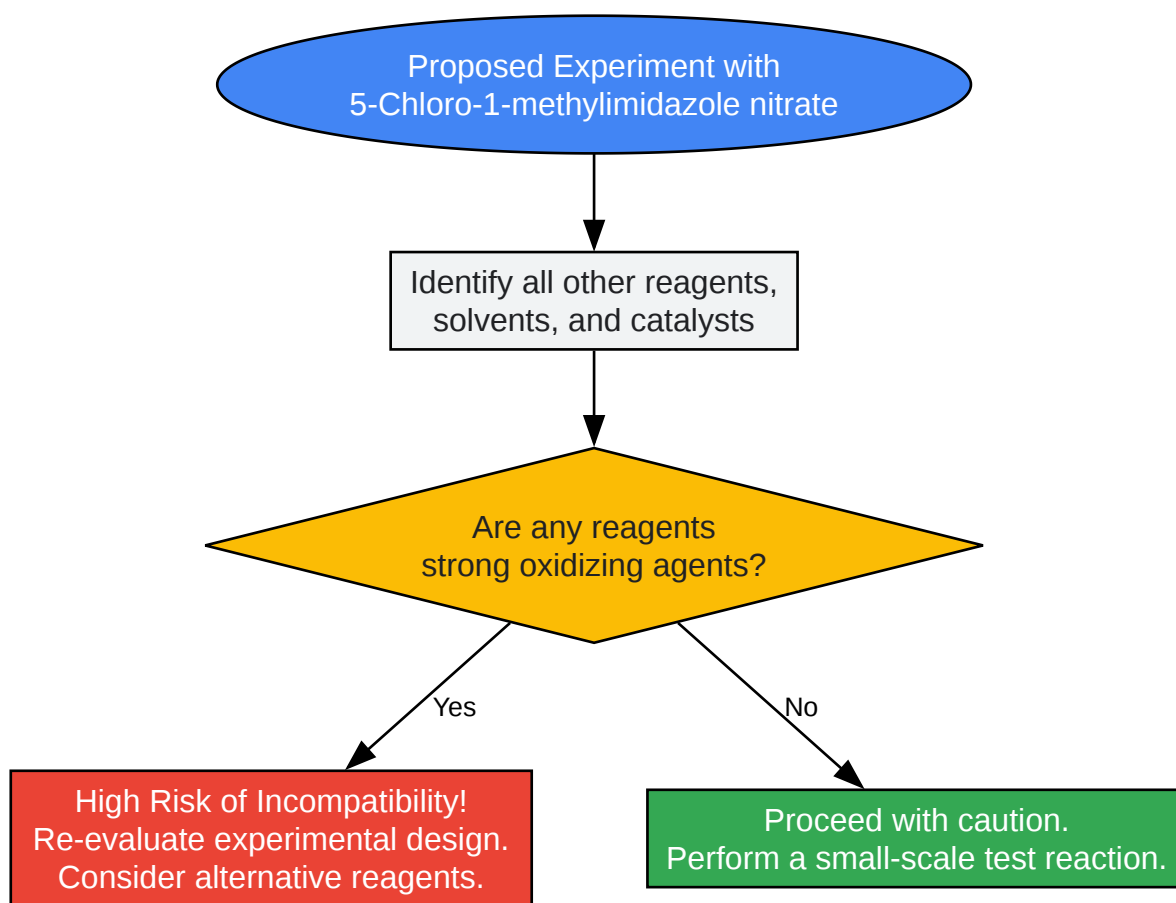
Thermal Stability:

While stable at room temperature, **5-Chloro-1-methylimidazole nitrate** will decompose at high temperatures.^[1] A melting point of 141-143°C has been reported in patent literature, which can be a consideration in experimental design.

Incompatibilities:

Avoid contact with strong oxidizing agents.^[1] Contact with incompatible materials can lead to vigorous reactions and decomposition.

Logical Flow for Assessing Potential Incompatibilities:



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Caption: Decision process for evaluating chemical incompatibilities.

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References

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- 2. 5-chloro-1-methyl-1H-imidazolium nitrate | C₄H₆ClN₃O₃ | CID 44149182 - PubChem [pubchem.ncbi.nlm.nih.gov]
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